

Refining Pomalidomide-C11-NH2 hydrochloride dosage for in-vitro experiments

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Pomalidomide-C11-NH2
hydrochloride*

Cat. No.: *B15576963*

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Technical Support Center: Pomalidomide-C11-NH2 Hydrochloride

This guide provides researchers, scientists, and drug development professionals with essential information for refining the dosage and experimental design for in-vitro studies using **Pomalidomide-C11-NH2 hydrochloride**.

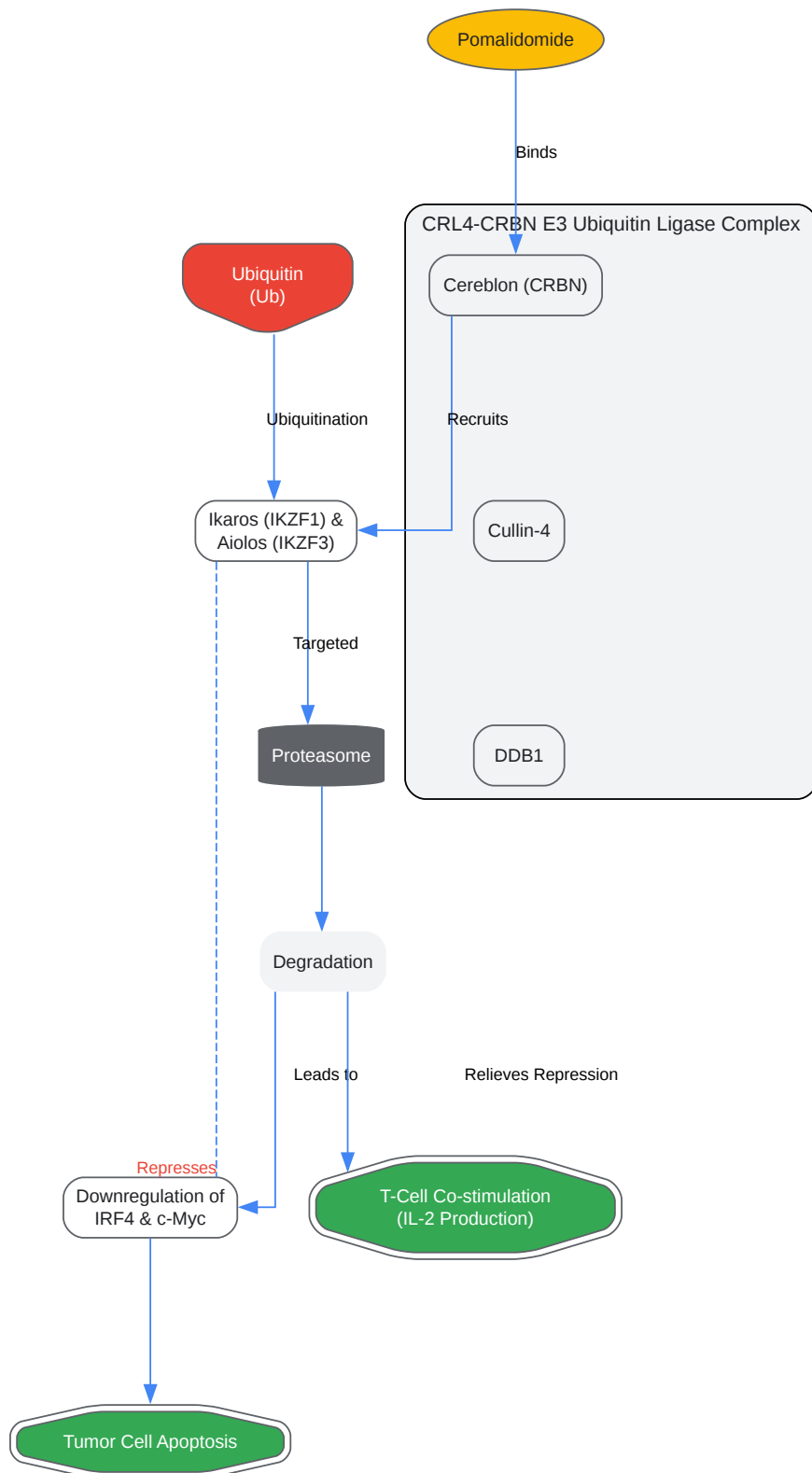
Frequently Asked Questions (FAQs)

Q1: What is Pomalidomide-C11-NH2 hydrochloride and its primary mechanism of action?

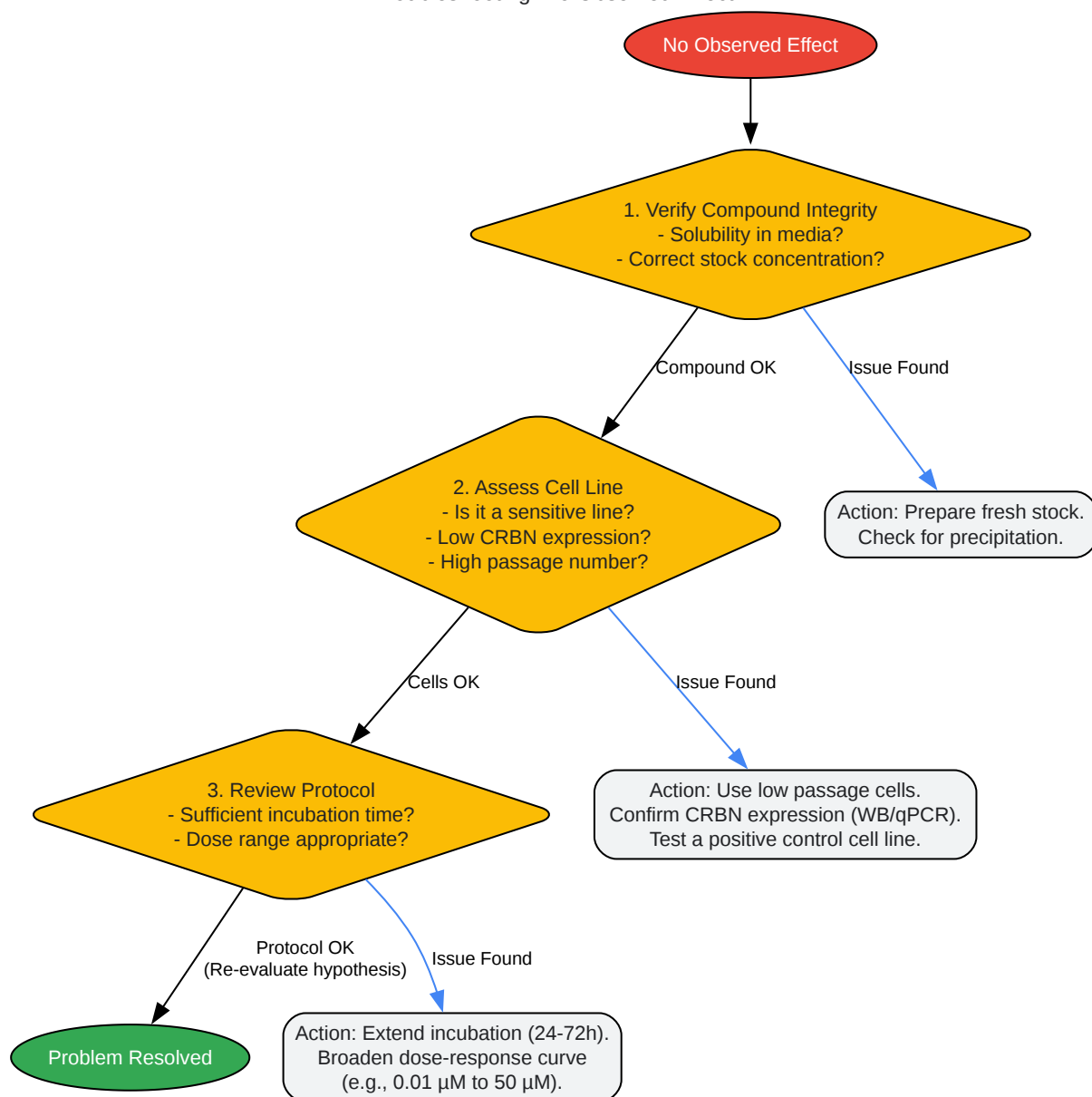
Pomalidomide-C11-NH2 hydrochloride is a functionalized derivative of Pomalidomide, a third-generation immunomodulatory drug (IMiD)[1]. The core molecule, Pomalidomide, functions as a "molecular glue" that binds to the Cereblon (CRBN) protein, a substrate receptor for the CRL4-CRBN E3 ubiquitin ligase complex[2][3]. This binding event alters the ligase's specificity, causing it to recognize and tag key lymphoid transcription factors, Ikaros (IKZF1) and Aiolos (IKZF3), for ubiquitination and subsequent degradation by the proteasome[2][3][4][5]. The C11-NH2 linker is designed for conjugating Pomalidomide to other molecules, often in the development of Proteolysis Targeting Chimeras (PROTACs), where Pomalidomide serves to recruit the CRBN E3 ligase[6][7][8].

The downstream effects of Ikaros and Aiolos degradation are pleiotropic and include direct anti-proliferative and apoptotic effects on cancer cells (like multiple myeloma) and immunomodulatory effects, such as the co-stimulation of T cells and Natural Killer (NK) cells[2][9][10].

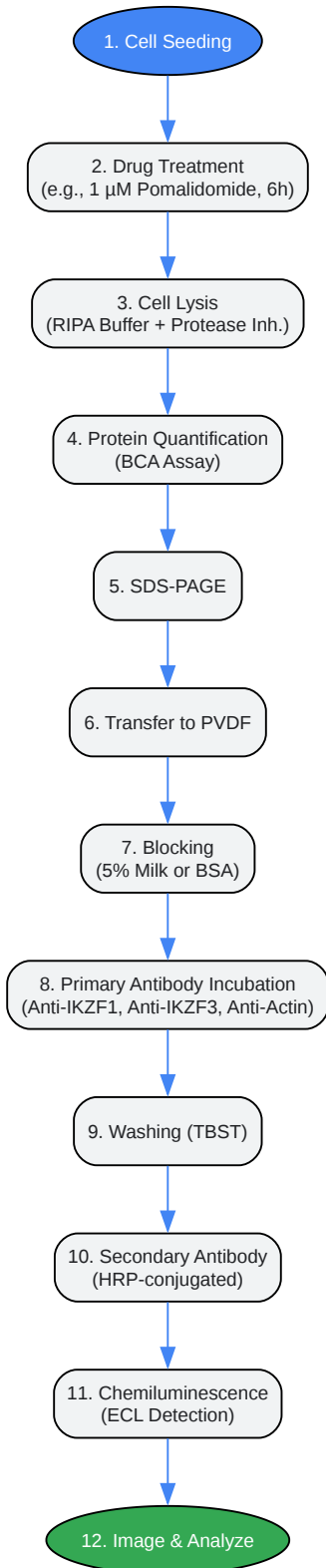
Mechanism of Action of Pomalidomide



Troubleshooting: No Observed Effect



Workflow: Western Blot for Target Degradation

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- To cite this document: BenchChem. [Refining Pomalidomide-C11-NH2 hydrochloride dosage for in-vitro experiments]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15576963#refining-pomalidomide-c11-nh2-hydrochloride-dosage-for-in-vitro-experiments]

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